

analytical method for determining bisphenol F in thermal paper

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Compound of Interest

Compound Name: *2,2'-Bis(hydroxyphenyl)methane-d4*

Cat. No.: B1159290

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Application Note & Protocol

Title: A Validated HPLC-UV Method for the Quantitative Determination of Bisphenol F in Thermal Paper

Introduction: The Shifting Landscape of Thermal Paper Chemistry

For decades, Bisphenol A (BPA) was the predominant color developer used in thermal paper, enabling the inkless printing of receipts, tickets, and labels.[1][2] However, mounting evidence has linked BPA to endocrine-disrupting properties and a range of potential adverse health effects, including reproductive and developmental issues.[2][3] This has led to regulatory actions, such as the European Union's restriction of BPA in thermal paper to less than 0.02% by weight since January 2020.[1][4][5]

In response, manufacturers have increasingly turned to alternative bisphenol compounds as substitutes.[6] One such common replacement is Bisphenol F (BPF), a structural analogue of BPA. Concerns are now emerging that BPF may exhibit a similar toxicological profile to BPA,

potentially acting as an endocrine disruptor itself.[7] This substitution underscores the critical need for robust and reliable analytical methods to monitor the presence and quantity of BPF in consumer products, particularly in high-contact materials like thermal paper. Dermal absorption from handling receipts is a significant route of exposure, especially for workers such as cashiers.[6][8]

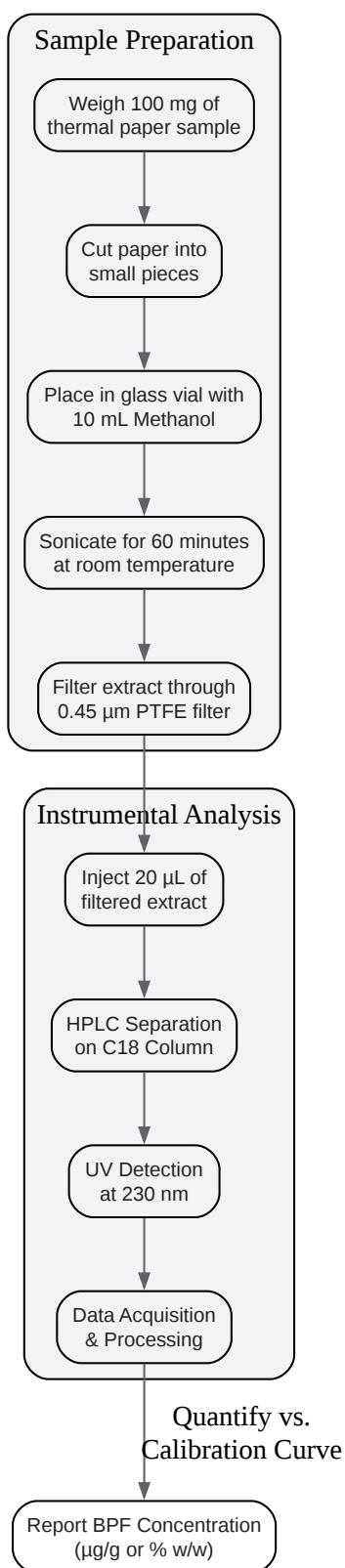
This application note provides a detailed, validated protocol for the extraction and quantification of Bisphenol F from thermal paper samples using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection. The method is designed for accuracy, reliability, and accessibility in a standard analytical laboratory setting.

Analytical Principle

The core of this method involves a two-stage process: solvent extraction followed by instrumental analysis.

- **Extraction:** BPF is first leached from the thermal paper matrix into a suitable organic solvent. The choice of solvent and extraction conditions are optimized to ensure efficient recovery of the analyte from the paper's coating.
- **Quantification:** The resulting extract is then analyzed using a reverse-phase HPLC system. The BPF is separated from other matrix components on a C18 column and detected by a UV spectrophotometer at a wavelength where BPF exhibits strong absorbance.[9][10] Quantification is achieved by comparing the peak area of the analyte in the sample to a calibration curve generated from certified reference standards of BPF.

This workflow is depicted in the diagram below.



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Caption: High-level workflow for BPF determination.

Materials, Reagents, and Apparatus

Reagents & Chemicals

- Bisphenol F (BPF) certified reference standard ($\geq 98\%$ purity)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ultrapure Water (Type I, 18.2 M Ω ·cm)
- Sodium Hydroxide (for pH adjustment, if needed)

Apparatus & Consumables

- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector
- Analytical balance (4-decimal place)
- Ultrasonic bath
- Vortex mixer
- Glass vials with PTFE-lined caps (e.g., 20 mL scintillation vials)
- Volumetric flasks (Class A)
- Micropipettes
- Syringes (e.g., 5 mL)
- Syringe filters (0.45 μm PTFE)
- HPLC vials (2 mL amber glass)

Detailed Protocols

Preparation of Standard Solutions

The accuracy of quantification is directly dependent on the quality of the calibration standards.

- **Primary Stock Solution (1000 µg/mL):** Accurately weigh 25 mg of BPF reference standard into a 25 mL Class A volumetric flask. Dissolve and bring to volume with methanol. This solution should be stored at 4°C in an amber flask and is typically stable for several months.
- **Working Standard Solution (100 µg/mL):** Pipette 5 mL of the Primary Stock Solution into a 50 mL volumetric flask and dilute to volume with methanol.
- **Calibration Standards (0.5 - 20 µg/mL):** Prepare a series of calibration standards by serial dilution of the Working Standard Solution with the mobile phase (Acetonitrile/Water). A suggested calibration range is 0.5, 1.0, 2.5, 5.0, 10.0, and 20.0 µg/mL.

Sample Preparation & Extraction Protocol

This protocol is adapted from established methods for bisphenol extraction from paper matrices.[\[11\]](#)[\[12\]](#)

- **Sample Collection:** Using clean forceps, obtain a representative portion of a thermal paper receipt. Avoid touching the printed surface with bare hands to prevent contamination.
- **Homogenization:** Cut approximately 100-200 mg of the thermal paper into small pieces (approx. 2x2 mm).
- **Weighing:** Accurately weigh about 100 mg of the cut paper into a 20 mL glass vial. Record the exact weight.
- **Extraction:** Add 10.0 mL of methanol to the vial. The choice of methanol is based on its proven efficacy in solubilizing bisphenols from paper.
- **Sonication:** Cap the vial tightly and place it in an ultrasonic bath. Sonicate at room temperature for 60 minutes to ensure complete extraction of BPF from the paper's coating into the solvent.
- **Filtration:** After sonication, allow the paper fragments to settle. Draw the supernatant (extract) using a syringe and filter it through a 0.45 µm PTFE syringe filter directly into a 2 mL

amber HPLC vial. This step is critical to remove any particulate matter that could damage the HPLC column.

- Storage: The sample is now ready for injection. If analysis is not immediate, store the vials at 4°C for up to 48 hours.

Instrumental Analysis: HPLC-UV Conditions

The following parameters are a robust starting point for the analysis of BPF.[\[9\]](#)[\[10\]](#)

Parameter	Recommended Setting
HPLC Column	C18 Reverse-Phase, 4.6 x 250 mm, 5 µm particle size
Mobile Phase	Acetonitrile : Water (55:45, v/v)
Flow Rate	1.0 mL/min
Injection Volume	20 µL
Column Temp.	30°C
UV Wavelength	230 nm
Run Time	~10 minutes (ensure BPF elutes and column is clean)

Rationale for Parameter Selection:

- C18 Column: This is a standard non-polar stationary phase that provides excellent retention and separation for moderately non-polar molecules like BPF.
- Acetonitrile/Water Mobile Phase: This combination offers good separation efficiency and is UV-transparent at the detection wavelength. The 55:45 ratio is a good starting point to achieve a reasonable retention time for BPF, which can be adjusted if necessary.[\[10\]](#)
- UV Detection at 230 nm: BPF has a strong chromophore, and 230 nm provides high sensitivity for detection.[\[9\]](#)

Data Analysis and Method Validation

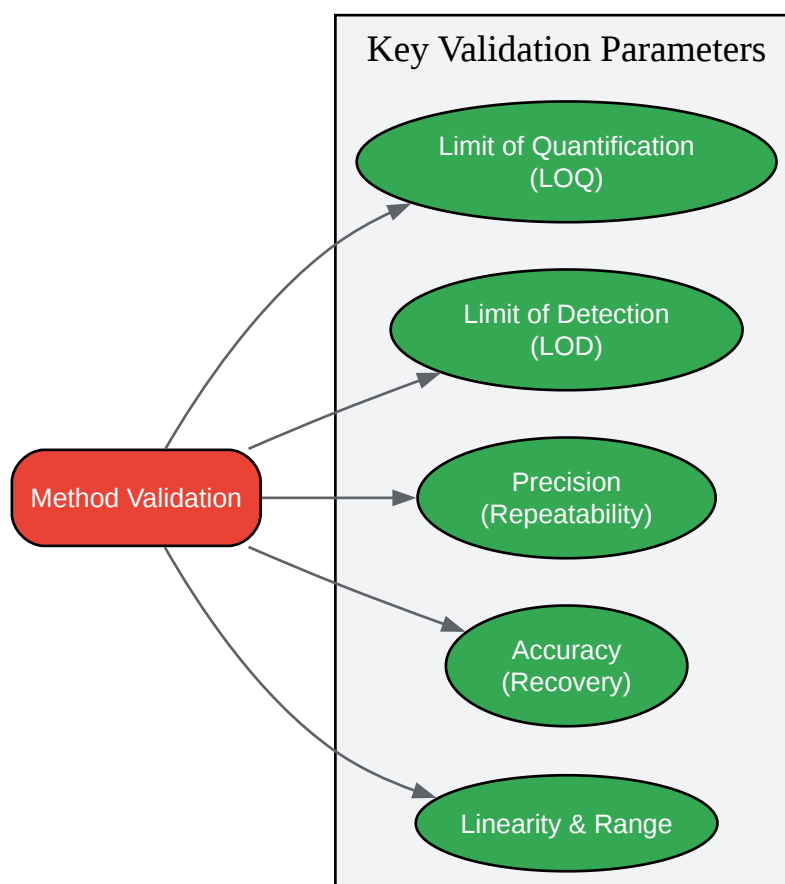
A validated analytical method ensures that the results are reliable and fit for purpose.[13][14]

Quantification

A calibration curve is constructed by plotting the peak area of the BPF standard injections against their known concentrations. A linear regression analysis is performed, and the equation of the line ($y = mx + c$) is used to calculate the concentration of BPF in the unknown samples based on their measured peak areas. The final concentration in the paper is reported in $\mu\text{g/g}$ or as a weight percentage (% w/w).

Method Validation Parameters

The method should be validated according to established guidelines to demonstrate its performance.[14][15]



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Caption: Core parameters for analytical method validation.

The table below summarizes typical acceptance criteria for these parameters based on published methods for similar analytes.[11][12]

Parameter	Description	Typical Acceptance Criteria
Linearity	The ability to elicit test results that are directly proportional to the analyte concentration.	Correlation Coefficient (R^2) > 0.995
Accuracy	The closeness of the measured value to the true value, often assessed by spike-recovery studies.	Recovery: 80% - 120%
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly.	Relative Standard Deviation (RSD) < 15%
LOD	The lowest amount of analyte in a sample that can be detected but not necessarily quantified.	Signal-to-Noise Ratio (S/N) ≥ 3
LOQ	The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.	S/N ≥ 10 ; RSD < 20%

Conclusion

The provided HPLC-UV method offers a reliable, robust, and accessible means for the quantitative determination of Bisphenol F in thermal paper. The simple solvent extraction and

straightforward chromatographic analysis make it suitable for routine quality control, regulatory compliance monitoring, and research applications. As the industry continues to shift away from BPA, validated methods like this are essential for ensuring consumer safety and understanding the prevalence of substitute compounds in the market. For higher sensitivity and selectivity, particularly in complex matrices, this method can be adapted to an LC-MS/MS system.^[11]

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